

Physical and chemical properties of 3,5-Diiodoanthranilic acid

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Compound of Interest

Compound Name: 2-Amino-3,5-diiodobenzoic acid

Cat. No.: B181744

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An In-Depth Technical Guide to 3,5-Diiodoanthranilic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diiodoanthranilic acid, also known as **2-amino-3,5-diiodobenzoic acid**, is a halogenated derivative of anthranilic acid. Its structural features, including the presence of two iodine atoms on the aromatic ring, an amino group, and a carboxylic acid group, make it a compound of interest for various chemical and pharmaceutical applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of 3,5-diiodoanthranilic acid, detailed experimental protocols for its synthesis and analysis, and an exploration of its potential biological significance.

Physical and Chemical Properties

The physical and chemical properties of 3,5-diiodoanthranilic acid are crucial for its handling, characterization, and application in research and development. The available data, including experimentally determined and predicted values, are summarized below.

Table 1: Physical Properties of 3,5-Diiodoanthranilic Acid

| Property | Value | Reference |
|---------------------------|--|-----------|
| CAS Number | 609-86-9 | [1] |
| Molecular Formula | C ₇ H ₅ I ₂ NO ₂ | [1] |
| Molecular Weight | 388.93 g/mol | [1] |
| Appearance | White to gray to brown powder/crystal | [1] |
| Melting Point | 241-243 °C | [1] |
| Boiling Point (Predicted) | 441.9 ± 45.0 °C | [1] |
| Density (Estimated) | 2.3815 g/cm ³ | [1] |
| pKa (Predicted) | 4.24 ± 0.10 | [1] |
| Solubility | Information not readily available. Expected to have low solubility in water and higher solubility in organic solvents like DMSO and DMF. | |

Chemical Identifiers

- IUPAC Name: **2-Amino-3,5-diiodobenzoic acid**
- Synonyms: 3,5-Diiodoanthranilic acid
- InChI: InChI=1S/C7H5I2NO2/c8-3-1-4(7(11)12)6(10)5(9)2-3/h1-2H,10H2,(H,11,12)
- InChIKey: RFIBDMCPIREZKC-UHFFFAOYSA-N
- SMILES: C1=C(C(=C(C=C1)I)I)N)C(=O)O

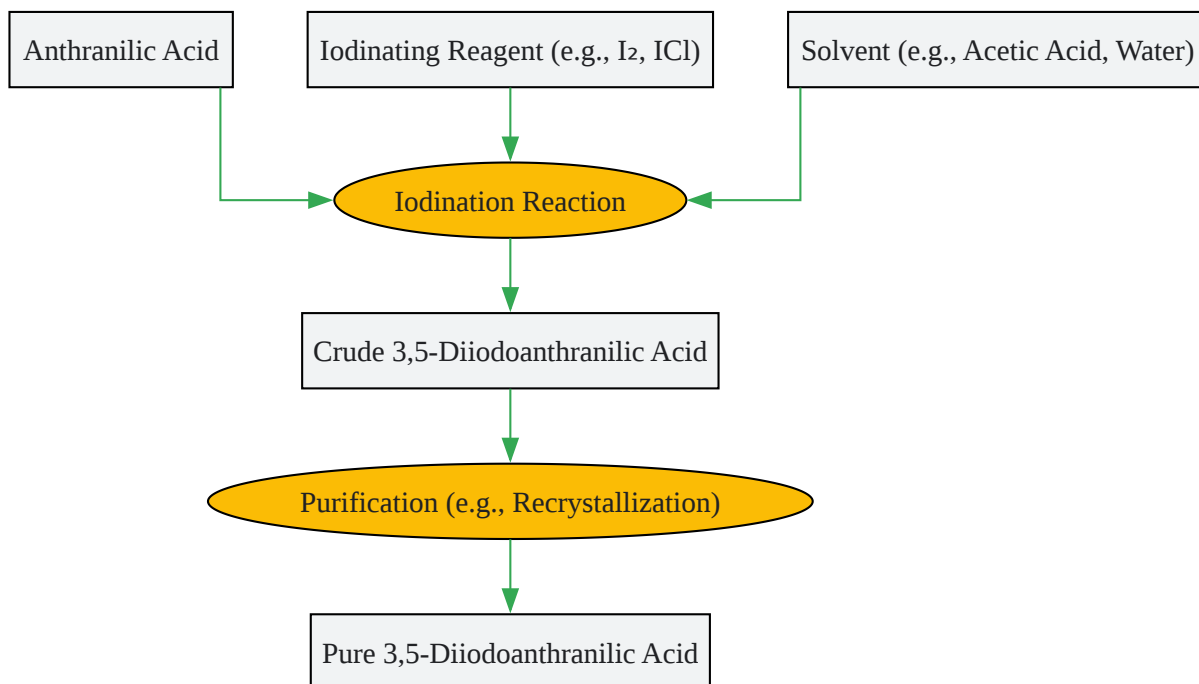
Experimental Protocols

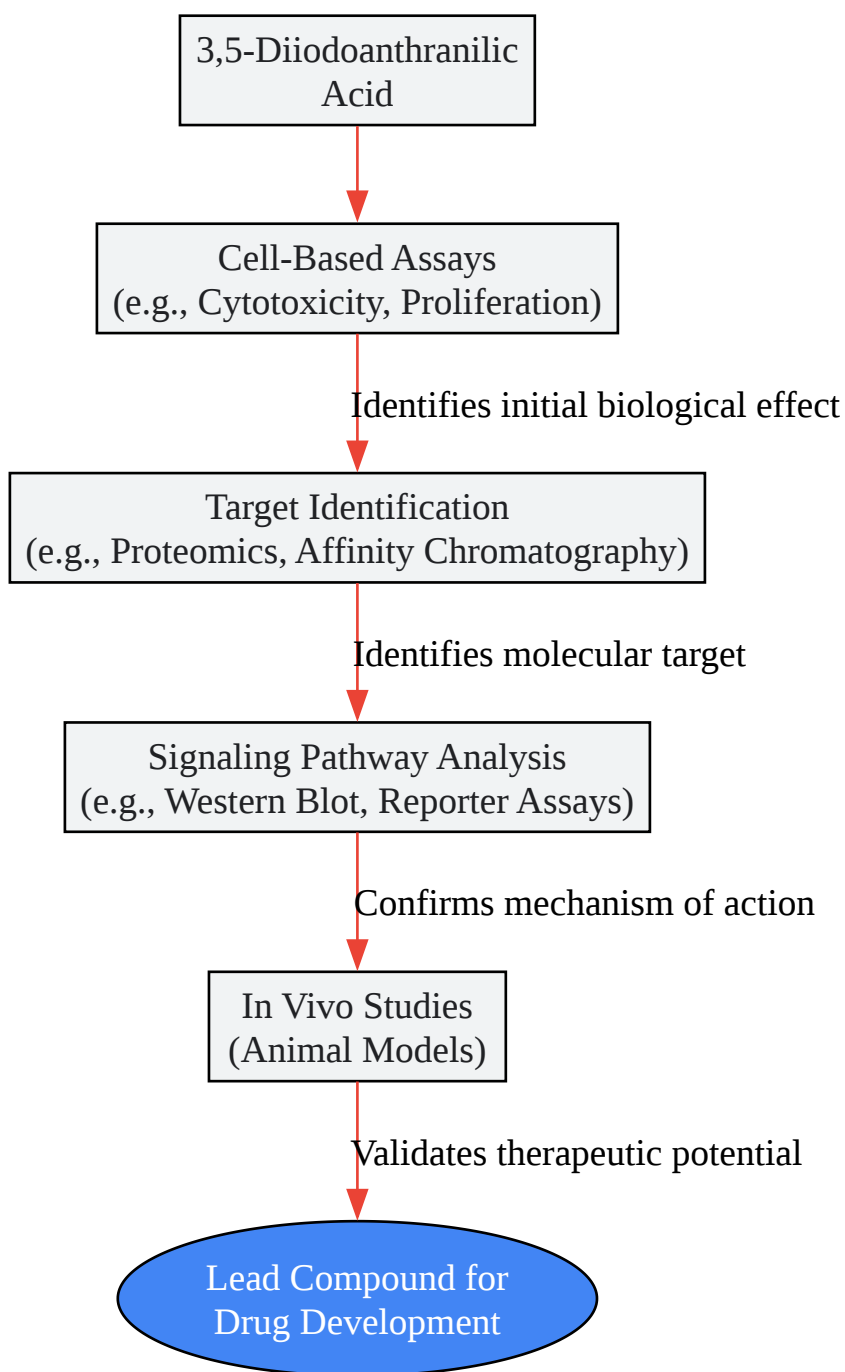
Detailed experimental procedures are essential for the synthesis, purification, and analysis of 3,5-diiodoanthranilic acid in a laboratory setting.

Synthesis of 3,5-Diiodoanthranilic Acid

A common method for the synthesis of halogenated anthranilic acids involves the direct halogenation of anthranilic acid. While a specific detailed protocol for the 3,5-diiodo derivative is not readily available, a procedure for the synthesis of the related 5-iodoanthranilic acid can be adapted.[2] The synthesis of **2-amino-3,5-diiodobenzoic acid** has been reported, and its characterization by single-crystal X-ray diffraction, FT-IR, and UV-Vis spectroscopy has been performed.[3]

Conceptual Synthesis Workflow:





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References

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